

Proper Disposal of HA-1004: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: HA-1004

Cat. No.: B1663004

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential information and step-by-step procedures for the proper disposal of **HA-1004**, a selective protein kinase A (PKA) inhibitor also known as N-(2-guanidinoethyl)-5-isoquinolinesulfonamide.

HA-1004 and its hydrochloride or dihydrochloride salts are utilized in research to inhibit PKA and act as a dual inhibitor of cGMP-dependent and cAMP-dependent protein kinases. Understanding its properties is the first step toward safe disposal.

Key Chemical Information

Property	Value
Chemical Name	N-(2-guanidinoethyl)-5-isoquinolinesulfonamide
CAS Number	91742-10-8 (Dihydrochloride)
	92564-08-4 (Hydrochloride)
Molecular Formula	C ₁₂ H ₁₅ N ₅ O ₂ S (Base)
	C ₁₂ H ₁₅ N ₅ O ₂ S · 2HCl (Dihydrochloride)

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) for **HA-1004** hydrochloride, this compound is not classified as a hazardous substance or mixture. However, it is crucial to follow standard

laboratory safety protocols.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles.
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear a laboratory coat.

Step-by-Step Disposal Procedure

The following procedure outlines the recommended steps for the disposal of **HA-1004**. This process is designed to minimize environmental impact and ensure compliance with safety regulations.



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Figure 1. Logical workflow for the proper disposal of **HA-1004**.

- Waste Identification and Segregation:
 - Identify all waste containing **HA-1004**, including pure compound, solutions, and contaminated labware (e.g., vials, pipette tips).
 - Segregate **HA-1004** waste from other chemical waste streams to avoid potential reactions.
- For Small, Uncontaminated Quantities (typically <1g):

- Dissolve the **HA-1004** in a combustible solvent, such as a flammable alcohol (e.g., ethanol, isopropanol).
- This solution should then be collected in a properly labeled, sealed, and appropriate waste container for flammable liquids.
- Arrange for disposal through a licensed chemical waste incineration service. This is often coordinated through your institution's Environmental Health and Safety (EHS) department.
- For Large Quantities or Contaminated Waste:
 - Package the waste **HA-1004** (solid or in solution) in a clearly labeled, sealed, and chemically compatible container.
 - The label should include "Waste **HA-1004**," the approximate quantity, and any other components of the waste stream.
 - Contact your institution's EHS or equivalent safety office to arrange for pickup and disposal. They will provide guidance on specific packaging and labeling requirements.
- Decontamination of Labware:
 - Thoroughly rinse any labware that has come into contact with **HA-1004** with a suitable solvent (e.g., ethanol or acetone) three times.
 - Collect the rinsate as chemical waste and dispose of it along with other **HA-1004** waste.
 - After triple rinsing, the labware can typically be washed with soap and water for reuse or disposed of as regular laboratory glass or plastic waste, in accordance with your institution's policies.

Important Considerations:

- Regulatory Compliance: Always adhere to your local, state, and federal regulations for hazardous waste disposal. Institutional policies may have specific requirements that must be followed.

- **Avoid Drain Disposal:** Do not dispose of **HA-1004**, or solutions containing it, down the drain. This can have a negative impact on aquatic life and is often in violation of environmental regulations.
- **Consult Your EHS Office:** When in doubt, always consult your institution's Environmental Health and Safety office for guidance on specific disposal procedures.

By following these procedures, you can ensure the safe and responsible disposal of **HA-1004**, contributing to a safe laboratory environment and protecting our ecosystem.

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